

A Historical and Technical Guide to Diisooctyl Phthalate in Industrial Applications

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Compound of Interest

Compound Name: Diisooctyl phthalate

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Abstract

This in-depth technical guide provides a comprehensive overview of the history, synthesis, industrial applications, and toxicological profile of **diisooctyl phthalate** (DIOP). Aimed at researchers, scientists, and drug development professionals, this document traces the evolution of DIOP as a key plasticizer, particularly in polyvinyl chloride (PVC) formulations. It delves into the technical properties that drove its widespread adoption, the manufacturing processes involved, and the subsequent regulatory scrutiny stemming from health and environmental concerns. The guide also explores the development of alternative plasticizers and provides a standardized protocol for evaluating plasticizer efficacy.

Introduction: The Rise of a Versatile Plasticizer

Diisooctyl phthalate (DIOP), a member of the high molecular weight phthalate ester family, has played a significant role in the polymer industry for decades.^[1] Phthalates were first introduced in the 1920s as a replacement for the volatile and odorous camphor used as a plasticizer for cellulose nitrate.^{[2][3]} The commercial availability of polyvinyl chloride (PVC) in 1931, coupled with the development of effective plasticizers like di(2-ethylhexyl) phthalate (DEHP), marked the beginning of the modern plasticizer industry.^[2] DIOP emerged as a critical chemical compound, primarily valued for its ability to impart flexibility, durability, and workability to otherwise rigid polymers.^[4] Its primary function is to intercalate between polymer chains, increasing their mobility and thereby reducing the material's glass transition temperature, resulting in enhanced flexibility and impact resistance.^[4]

This guide will explore the historical trajectory of DIOP's use, from its initial synthesis and commercialization to its peak production and subsequent decline in certain applications due to regulatory pressures. We will examine its chemical and physical properties, manufacturing processes, and the scientific basis for both its utility and the concerns surrounding its use.

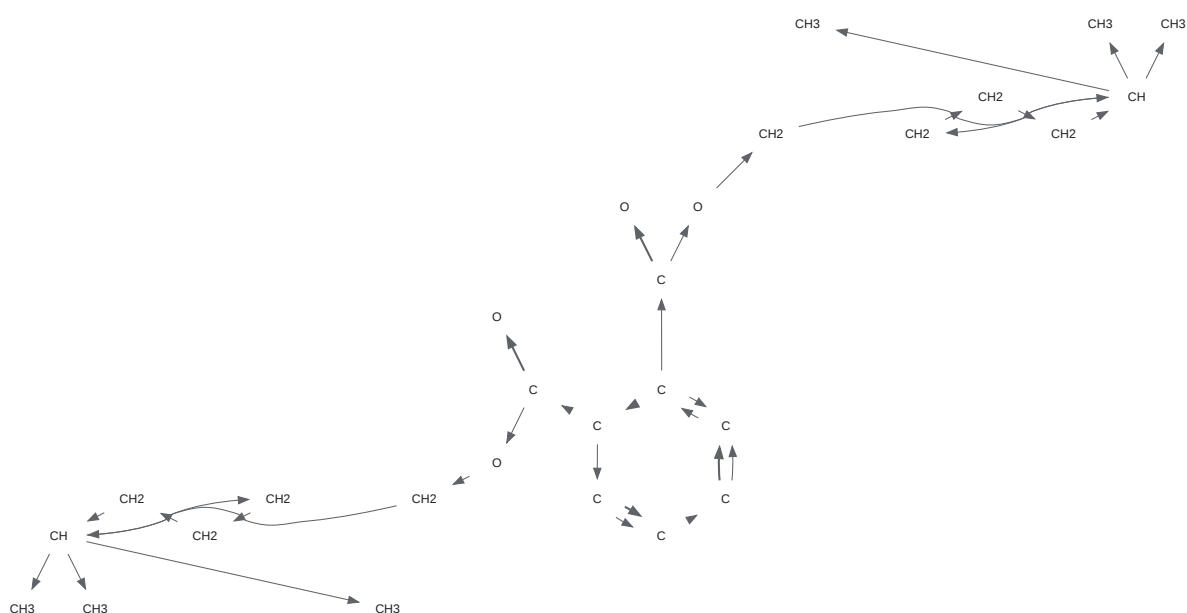
Chemical Identity and Physicochemical Properties

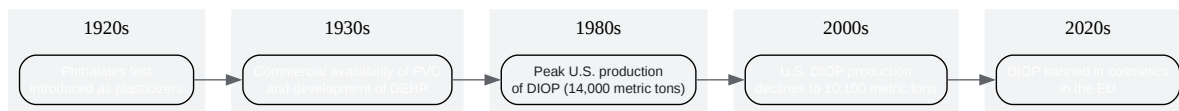
DIOP is a diester of phthalic acid and isooctanol.^[4] It is a colorless to light yellow, oily viscous liquid with a slight ester odor.^{[4][5]} Chemically, it is identified by its CAS number 27554-26-3.^{[4][5][6][7][8][9]} The empirical formula for DIOP is C₂₄H₃₈O₄, and its molecular weight is approximately 390.6 g/mol .^{[1][5][6][7][8][10]} It is important to note that commercial DIOP is often a mixture of isomers due to the use of various iso-alcohols in its production.^{[1][5]}

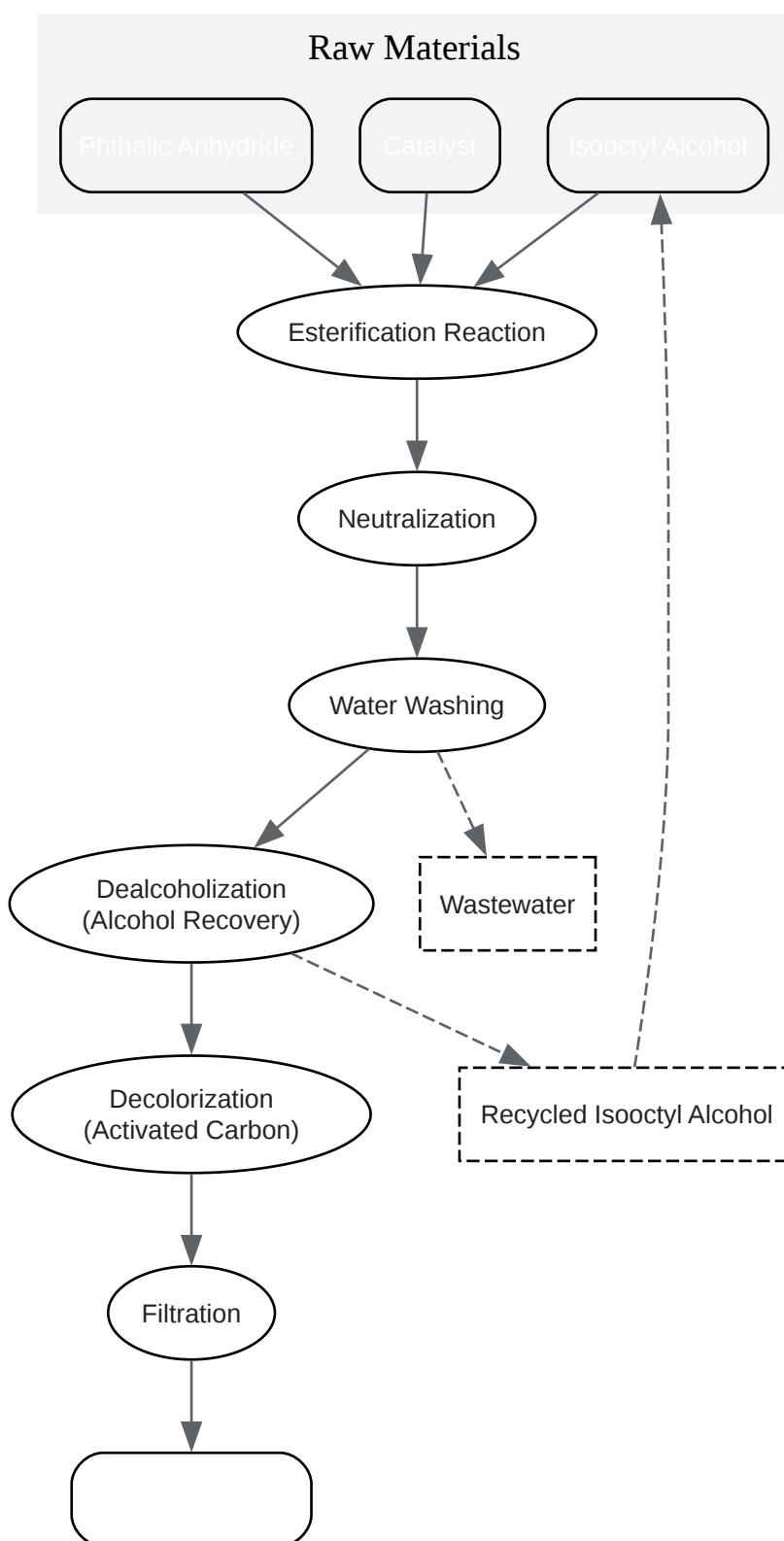
Table 1: Physical and Chemical Properties of Diisooctyl Phthalate (DIOP)

Property	Value	References
CAS Number	27554-26-3	^{[1][4][5][6][7][8][9]}
Molecular Formula	C ₂₄ H ₃₈ O ₄	^{[1][5][6][7][8][10]}
Molecular Weight	390.62 g/mol	^{[1][7][8][10]}
Appearance	Colorless to light yellow viscous liquid	^{[4][5]}
Odor	Slight ester odor	^{[4][5]}
Boiling Point	370°C	^[6]
Melting Point	-45°C	^{[1][6]}
Flash Point	227°C (closed cup)	^[6]
Density	0.983 - 0.99 g/mL at 25°C	^{[5][6]}
Water Solubility	Insoluble (<0.1 g/L)	^{[1][4][5]}
Solubility in Organic Solvents	Soluble in most organic solvents and hydrocarbons	^[4]

Diagram 1: Chemical Structure of Diisooctyl Phthalate







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